

# 1-Acetyl-2-imidazolidinone CAS number 5391-39-9 verification

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## Compound of Interest

Compound Name: 1-Acetyl-2-imidazolidinone

Cat. No.: B193065

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## 1-Acetyl-2-imidazolidinone: A Technical Overview

CAS Number: 5391-39-9

This technical guide provides an in-depth overview of **1-Acetyl-2-imidazolidinone**, a versatile chemical compound with significant applications in pharmaceutical development and organic synthesis. The information is tailored for researchers, scientists, and professionals in drug development, presenting key data, experimental protocols, and process visualizations.

## Physicochemical Properties

**1-Acetyl-2-imidazolidinone**, also known as N-acetylimidazolidin-2-one, is a white to off-white crystalline powder.<sup>[1][2]</sup> Its fundamental properties are summarized in the table below, providing a quick reference for laboratory and research applications.

Property	Value	References
CAS Number	5391-39-9	[1][2][3]
Molecular Formula	C5H8N2O2	[1][3][4]
Molecular Weight	128.13 g/mol	[1][3][4]
Appearance	White to almost white crystalline powder	[1][2][3]
Melting Point	182 - 186 °C	[1][3]
Purity	≥ 98% (GC)	[1][3]
Solubility	Soluble in methanol and other polar solvents.	[2]

## Synthesis Protocols

Several methods for the synthesis of **1-Acetyl-2-imidazolidinone** have been documented. The most common approaches involve the acetylation of 2-imidazolidinone. Below are detailed experimental protocols for two such methods.

### Synthesis via Acetic Anhydride

This protocol describes the synthesis of **1-Acetyl-2-imidazolidinone** using 2-imidazolidinone and acetic anhydride.[2][4][5]

Materials:

- 2-Imidazolidinone (5.18 g, 60.2 mmol)
- Acetic anhydride (50 mL)
- Cold ethanol
- 100 mL round-bottom flask
- Oil bath

- Stirring apparatus
- Filtration equipment

Procedure:

- Add 5.18 g (60.2 mmol) of 2-imidazolidinone and 50 mL of acetic anhydride to a 100 mL round-bottom flask.[\[4\]](#)[\[5\]](#)
- Place the flask in an oil bath and heat the mixture to 150 °C with stirring for 1 hour.[\[4\]](#)[\[5\]](#)
- After 1 hour, cool the reaction mixture to room temperature, which will cause a solid to precipitate.[\[4\]](#)[\[5\]](#)
- Collect the precipitated solid by filtration.[\[4\]](#)[\[5\]](#)
- Wash the solid with a small amount of cold ethanol.[\[4\]](#)[\[5\]](#)
- The final product is a colorless solid, with an expected yield of approximately 4.94 g (64.1%).  
[\[4\]](#)

## Synthesis via Acetyl Chloride

This alternative method utilizes acetyl chloride for the acetylation of 2-imidazolidinone.[\[6\]](#)

Materials:

- 2-Imidazolidinone (25.8 parts by weight)
- Acetyl chloride (23.6 parts by weight)
- Dry tetrahydrofuran (THF) (350 parts by volume for the suspension, 100 parts by volume for the acetyl chloride solution)
- Nitromethane (for recrystallization)
- Reaction vessel equipped for cooling and stirring

Procedure:

- Prepare a suspension of 25.8 parts by weight of 2-imidazolidinone in 350 parts by volume of dry tetrahydrofuran in a reaction vessel cooled to 0°C.[6]
- Over a period of 60 minutes, add a solution of 23.6 parts by weight of acetyl chloride in 100 parts by volume of tetrahydrofuran dropwise to the suspension.[6]
- Stir the mixture for 3 hours at room temperature.[6]
- Blow dry air through the solution for a period of time.[6]
- Remove the solvent under vacuum.[6]
- Recrystallize the residue from boiling nitromethane to obtain the final product.[6]

## Applications in Research and Development

**1-Acetyl-2-imidazolidinone** serves as a crucial building block and intermediate in various chemical syntheses, particularly within the pharmaceutical industry.[1][2]

- **Pharmaceutical Intermediate:** It is a key component in the synthesis of various active pharmaceutical ingredients (APIs).[1][2] Notably, it is used in the preparation of the antihypertensive compound moxonidine.[5] It has also been identified as a genotoxic impurity in tizanidine hydrochloride formulations.[7]
- **Organic Synthesis:** Its structure, featuring a five-membered ring, provides a stable yet reactive scaffold for developing more complex organic molecules and potential drug candidates.[1]
- **Agrochemicals:** The compound is utilized in the formulation of agrochemicals, where it can improve the stability and solubility of pesticides and herbicides.[1]
- **Polymer Science:** It can be incorporated into polymer matrices to enhance mechanical properties and thermal stability.[1]

## Safety and Handling

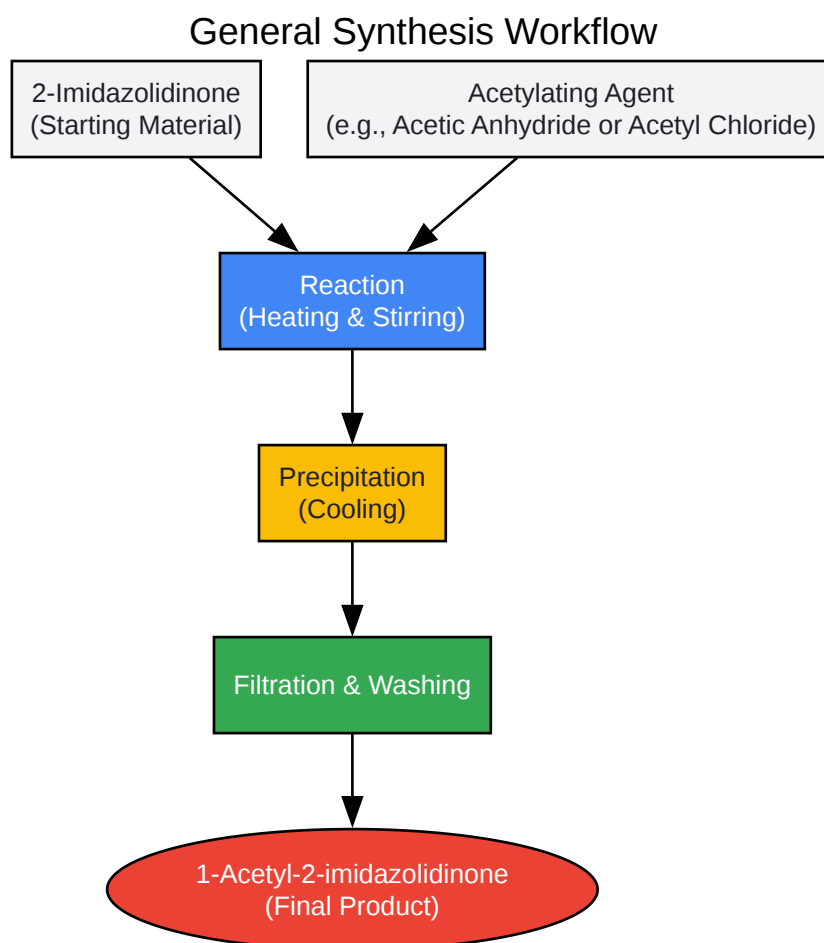
Appropriate safety precautions should be taken when handling **1-Acetyl-2-imidazolidinone**.

- Hazards: It can cause skin and serious eye irritation.[3][8] It may also be harmful if swallowed and may cause respiratory irritation.[8]
- Personal Protective Equipment (PPE): Wear protective gloves, eye protection, and face protection.[3][9]
- Handling: Avoid contact with skin, eyes, and clothing.[9] Use in a well-ventilated area and avoid dust formation.[10] Wash hands thoroughly after handling.[3]
- Storage: Store in a cool, dry, and well-ventilated place away from sunlight.[9] Keep the container tightly closed.[9][10] It is incompatible with strong oxidizing agents.[9]

## Visualizations

### Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **1-Acetyl-2-imidazolidinone** from 2-imidazolidinone and an acetylating agent.



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Caption: General Synthesis Workflow.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. Page loading... [guidechem.com]
- 3. 1-Acetyl-2-imidazolidinone | 5391-39-9 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]

- 4. 1-Acetyl-2-imidazolidinone synthesis - chemicalbook [chemicalbook.com]
- 5. 1-Acetyl-2-imidazolidinone | 5391-39-9 [chemicalbook.com]
- 6. prepchem.com [prepchem.com]
- 7. researchgate.net [researchgate.net]
- 8. N-Acetylimidazolidinone | C<sub>5</sub>H<sub>8</sub>N<sub>2</sub>O<sub>2</sub> | CID 79350 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 10. fishersci.com [fishersci.com]
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